

Personal protective equipment for handling 2,3-Butanediol

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Compound of Interest

Compound Name: 2,3-Butanediol

Cat. No.: B7800968

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Essential Safety and Handling Guide for 2,3-Butanediol

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **2,3-Butanediol**, tailored for researchers, scientists, and drug development professionals. Following these procedural guidelines is critical for ensuring laboratory safety.

Physicochemical and Hazard Data

2,3-Butanediol is a combustible liquid that can cause serious eye irritation, as well as skin and respiratory irritation.^{[1][2][3]} Understanding its properties is the first step toward safe handling.

Property	Value
CAS Number	513-85-9
Molecular Formula	C ₄ H ₁₀ O ₂
Molecular Weight	90.12 g/mol
Appearance	Liquid
Boiling Point	183-184 °C
Melting Point	25 °C
Flash Point	85 °C (185 °F) - closed cup
Density	1.002 g/mL at 20 °C
Storage Class Code	10 - Combustible liquids

(Source:[4][5])

Personal Protective Equipment (PPE)

When handling **2,3-Butanediol**, a comprehensive PPE strategy is mandatory to prevent exposure.

- Eye and Face Protection: Always wear tightly fitting safety goggles that conform to EN166 (EU) or NIOSH (US) standards.[1][6] A face shield should be used if there is a splash hazard.
- Skin Protection:
 - Gloves: Wear appropriate protective gloves to prevent skin contact.[1][7]
 - Lab Coat/Clothing: A flame-resistant lab coat or impervious clothing is required to protect the skin.[6][7] Ensure all skin is covered.
- Respiratory Protection:
 - Under normal conditions with adequate ventilation, respiratory protection may not be necessary.[1]

- If exposure limits are exceeded, or if you experience irritation, a full-face respirator with an appropriate cartridge is necessary.[6] For nuisance levels of dust (if handling a solid form), a type N95 (US) or type P1 (EN 143) dust mask can be used.[5][8]

Operational Plan: Safe Handling and Storage

Adherence to a strict operational protocol is crucial for minimizing risks.

Handling Protocol

- Ventilation: Always handle **2,3-Butanediol** in a well-ventilated area, such as a chemical fume hood.[2][3]
- Ignition Sources: As a combustible liquid, keep it away from heat, sparks, open flames, and hot surfaces.[1][9] Use only non-sparking tools and explosion-proof electrical equipment.[1]
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[1] Do not eat, drink, or smoke in the work area.[3]
- Avoid Contact: Take all necessary precautions to avoid direct contact with the substance, including inhalation of vapors or mists.[3][4][7]

Storage Protocol

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[2][4][8]
- Conditions: Store in a cool, shaded area, protected from moisture.[9] **2,3-Butanediol** is hygroscopic and may require storage under an inert gas like nitrogen or argon.[3][7][8]
- Incompatibilities: Store away from incompatible materials such as acid anhydrides, acid chlorides, chloroformates, and reducing agents.[1][7]

Emergency and First Aid Plan

Immediate and appropriate first aid is critical in the event of exposure.

- Eye Contact: Immediately rinse cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[1][6] Remove contact lenses if present and easy to do so.[2] If eye

irritation persists, seek medical attention.[1][4]

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[1][6][8] Remove all contaminated clothing.[2] If skin irritation occurs, get medical help.[2]
- Inhalation: Move the person to fresh air immediately.[1][4] If breathing is difficult, trained personnel should administer oxygen.[6][7] If the person has stopped breathing, perform artificial respiration.[6][10] Seek medical attention.[1]
- Ingestion: Do NOT induce vomiting.[1][6] Rinse the mouth thoroughly with water.[6][8] Never give anything by mouth to an unconscious person.[6][8] Call a doctor or Poison Control Center immediately.[6]

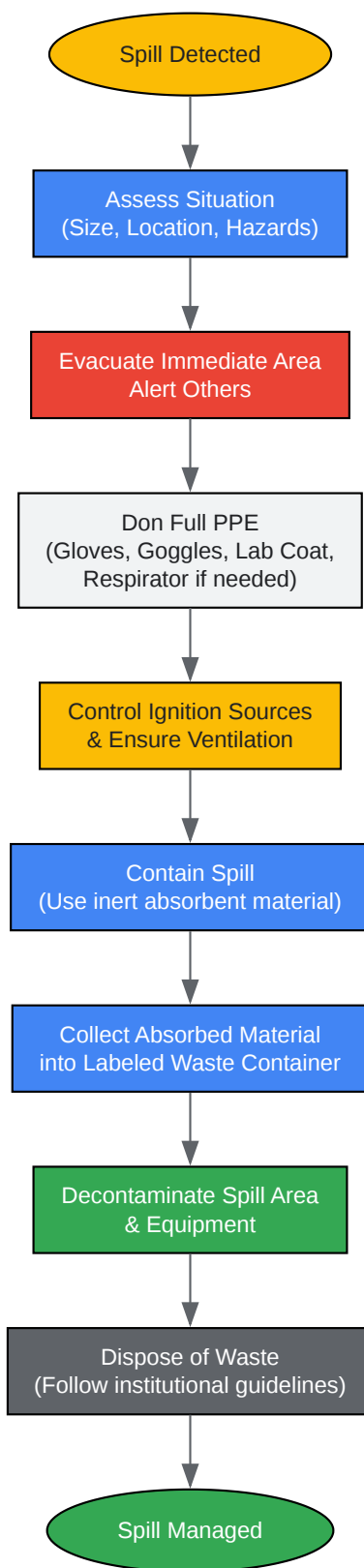
Spill Management and Disposal Plan

A clear, actionable plan for spills and waste disposal is essential for laboratory and environmental safety.

Spill Response Protocol

- Evacuate and Ventilate: Clear the area of all personnel and ensure adequate ventilation.[6] Remove all sources of ignition.[1][2]
- Contain Spill: Wear full PPE. Contain the spill using inert absorbent materials like sand, earth, or vermiculite.[1][3][7]
- Collect and Clean: Carefully collect the absorbed material into a suitable, closed, and labeled container for disposal.[3][8]
- Decontaminate: Wash the spill area thoroughly. Launder all contaminated clothing before reuse.[3]

Chemical Spill Response Workflow



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Caption: Workflow for managing a **2,3-Butanediol** spill.

Disposal Protocol

Waste material must be disposed of in accordance with all applicable federal, state, and local environmental regulations.

- Labeling: Ensure waste containers are clearly and accurately labeled.
- Segregation: Do not mix **2,3-Butanediol** waste with other chemical waste streams unless permitted by your institution's guidelines.
- Licensed Disposal: Offer surplus and non-recyclable solutions to a licensed disposal company.[8][9] Dispose of the container and unused contents in the same manner as the product itself.[8]

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